

A Technical Guide to the Physical Properties of Triheptylamine

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Compound of Interest

Compound Name: Triheptylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **Triheptylamine**, specifically its boiling point and density. The information herein is curated for professionals in research and development who require precise data for experimental design, process scale-up, and formulation development.

Core Physical Properties of Triheptylamine

Triheptylamine, a tertiary amine with the chemical formula $C_{21}H_{45}N$, is a high molecular weight, hydrophobic compound. Its physical characteristics are crucial for its application in various chemical processes, including as an extractant and in organic synthesis.^[1] The key physical data for **Triheptylamine** are summarized below.

Physical Property	Value	Conditions
Boiling Point	153 °C	at 1 mmHg ^[2]
332.4 °C	at 760 mmHg ^[3]	
Density	0.806 g/mL	at 20 °C ^{[1][2][4][5]}
CAS Number	2411-36-1	N/A ^{[1][2][3][4][5]}

Experimental Protocols for Determination of Physical Properties

Accurate determination of the boiling point and density of **Triheptylamine** is essential for its proper handling and use. The following are detailed methodologies for these key experiments.

Determination of Boiling Point

Given the high boiling point of **Triheptylamine** at atmospheric pressure, vacuum distillation is a preferred method for its boiling point determination to prevent potential decomposition.

Method 1: Distillation under Reduced Pressure

- **Apparatus Setup:** A standard vacuum distillation apparatus is assembled, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. All glass joints should be properly sealed to maintain a vacuum.
- **Sample Preparation:** A known volume of **Triheptylamine** is placed in the round-bottom flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Procedure:**
 - The system is evacuated to the desired pressure (e.g., 1 mmHg) using a vacuum pump, and the pressure is monitored with a manometer.
 - The sample is gradually heated using a heating mantle.
 - The temperature is recorded when the liquid boils and a stable reflux is observed in the distillation head. This temperature is the boiling point at the recorded pressure.
 - The vapor temperature should remain constant during the distillation of the pure liquid.

Method 2: Thiele Tube Method (for atmospheric pressure)

For a less precise but simpler determination at or near atmospheric pressure, the Thiele tube method can be employed.

- Apparatus Setup: A small amount of **Triheptylamine** is placed in a small test tube, and an inverted capillary tube (sealed at one end) is placed inside. This assembly is attached to a thermometer.
- Procedure:
 - The thermometer and sample assembly are immersed in a Thiele tube filled with a high-boiling point oil.
 - The Thiele tube is heated gently, and the temperature is monitored.
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - The heating is stopped, and the temperature at which the liquid just begins to be drawn into the capillary tube upon cooling is recorded as the boiling point.

Determination of Density

The density of liquid **Triheptylamine** can be accurately determined using a pycnometer.

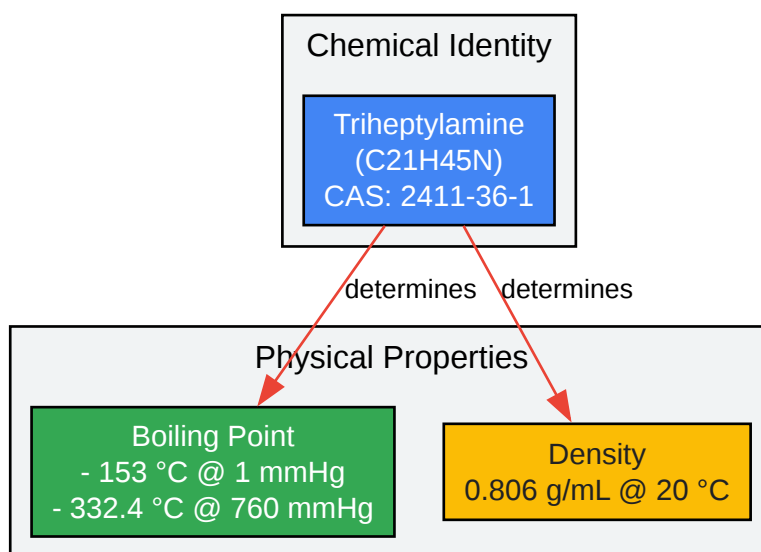
Method: Pycnometer Method

- Apparatus: A pycnometer (a glass flask with a precise volume), an analytical balance, and a constant-temperature water bath.
- Procedure:
 - The empty, clean, and dry pycnometer is weighed accurately.
 - The pycnometer is filled with distilled water and placed in a constant-temperature water bath (e.g., 20°C) until it reaches thermal equilibrium. The volume is adjusted precisely to the pycnometer's calibration mark, and it is weighed again.
 - The pycnometer is then emptied, dried thoroughly, and filled with **Triheptylamine**.
 - The filled pycnometer is again brought to thermal equilibrium in the constant-temperature water bath, the volume is adjusted, and it is weighed.

- Calculation: The density of **Triheptylamine** is calculated using the following formula: Density of **Triheptylamine** = (Mass of **Triheptylamine** / Mass of Water) * Density of Water at the measurement temperature.

Logical Relationships of Physical Properties

The physical properties of **Triheptylamine** are interconnected and are fundamental to its chemical identity and behavior. The following diagram illustrates this relationship.



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Caption: Relationship between **Triheptylamine**'s identity and its physical properties.

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